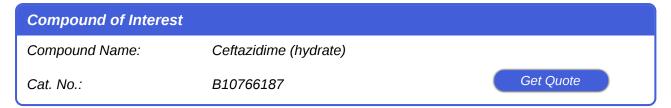


Spectroscopic Analysis of Ceftazidime (Hydrate): A Technical Guide for Identification

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core spectroscopic techniques utilized for the identification and characterization of **Ceftazidime (hydrate)**. Ceftazidime, a third-generation cephalosporin antibiotic, is a complex molecule whose structural integrity and purity are paramount for its therapeutic efficacy and safety. This document outlines detailed experimental protocols and presents key quantitative data from Infrared (IR) Spectroscopy, Ultraviolet-Visible (UV-Vis) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS) to facilitate its unambiguous identification.

Introduction to Ceftazidime (Hydrate)

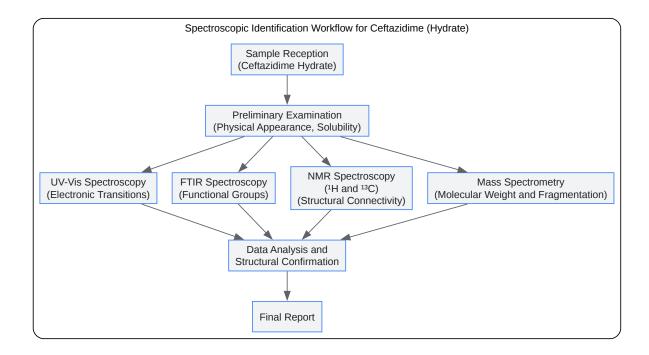
Ceftazidime is a semi-synthetic, broad-spectrum, beta-lactam antibiotic. It is primarily available as a pentahydrate, with the molecular formula $C_{22}H_{32}N_6O_{12}S_2$ and a molecular weight of approximately 636.7 g/mol . Its structure comprises a β -lactam ring fused to a dihydrothiazine ring, with two side chains that are crucial for its antibacterial activity and pharmacokinetic properties. The accurate identification and characterization of this hydrated form are critical for quality control in pharmaceutical manufacturing and drug development.

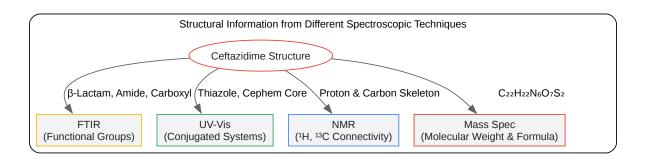
Spectroscopic Identification Workflow

The identification of **Ceftazidime (hydrate)** involves a multi-faceted approach, employing various spectroscopic techniques to probe different aspects of its molecular structure. The



logical flow of this process, from sample receipt to final confirmation, is illustrated in the workflow diagram below. This systematic approach ensures a thorough and reliable identification.







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